

Application Notes and Protocols: 5-Tert-butylNonan-5-ol as a Solvent

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Tert-butylNonan-5-ol

Cat. No.: B15489656

[Get Quote](#)

A comprehensive search for the properties, applications, and safety data of **5-tert-butylNonan-5-ol** has yielded insufficient information to generate detailed application notes and protocols as requested. This specific tertiary alcohol does not appear to be a commonly used or commercially available solvent, and as such, there is a lack of published data regarding its use in chemical reactions, drug development, or other research applications.

The initial literature and database searches for "**5-tert-butylNonan-5-ol**" did not return specific data on its physical and chemical properties, solvent characteristics, or safety information. Instead, search results were predominantly for related but structurally different compounds, namely tert-butanol and 5-tert-butylNonane. While tert-butanol is a well-characterized tertiary alcohol solvent, it has a significantly different molecular structure and, therefore, different properties compared to the requested compound. Information on 5-tert-butylNonane, a hydrocarbon, is also not relevant to the user's request for an alcohol solvent.

Due to the absence of experimental data, the creation of the requested detailed application notes, protocols, data tables, and visualizations for **5-tert-butylNonan-5-ol** cannot be fulfilled at this time.

Alternative Tertiary Alcohol Solvents

For researchers and drug development professionals seeking solvents with properties similar to what might be expected from a bulky tertiary alcohol like **5-tert-butylNonan-5-ol**, we recommend considering more readily available and well-characterized alternatives. One such common alternative is tert-butanol (2-methyl-2-propanol).

Below is a summary of the properties and safety information for tert-butanol, which may serve as a starting point for considering alternative solvents.

Properties of tert-Butanol

Property	Value	Reference
Molecular Formula	C4H10O	[1] [2]
Molecular Weight	74.12 g/mol	[1] [2] [3]
Appearance	Colorless liquid or solid	[4] [5]
Odor	Camphor-like	[5]
Boiling Point	83 °C (181.4 °F) at 760 mmHg	[4]
Melting Point	25.7 °C (78.3 °F)	[5]
Flash Point	11 °C (51.8 °F)	[4]
Density	0.7887 g/cm ³ at 20 °C	
Solubility in Water	Miscible	[4] [5]

Safety Information for tert-Butanol

tert-Butanol is a highly flammable liquid and vapor.[\[2\]](#)[\[4\]](#) It can cause serious eye irritation and may cause respiratory irritation, drowsiness, or dizziness.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) It is harmful if inhaled.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Precautionary Measures:

- Keep away from heat, sparks, open flames, and hot surfaces.[\[2\]](#)[\[3\]](#)
- Use only in a well-ventilated area.[\[2\]](#)[\[3\]](#)
- Wear protective gloves, eye protection, and face protection.[\[2\]](#)[\[3\]](#)
- In case of fire, use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[3\]](#)

Experimental Workflow: General Solvent Consideration

For researchers considering a new or alternative solvent for a chemical reaction or formulation, a general workflow for evaluation is recommended.

General workflow for solvent selection and process development.

We recommend that researchers interested in the potential properties of **5-tert-butylNonan-5-ol** consider synthesizing a small quantity for initial screening and characterization, following a thorough safety assessment. Without established data, any handling or use of this compound should be approached with extreme caution and appropriate personal protective equipment in a controlled laboratory setting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. actylislab.com [actylislab.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. louisville.edu [louisville.edu]
- 4. fishersci.com [fishersci.com]
- 5. tert-Butanol | (CH₃)₃COH | CID 6386 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: 5-Tert-butylNonan-5-ol as a Solvent]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15489656#use-of-5-tert-butylNonan-5-ol-as-a-solvent]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com